

Technical Support Center: Prevention of N-Nitroso Dalbavancin Contamination

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

Cat. No.: *B15812090*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on strategies to prevent the contamination of Dalbavancin with its N-nitroso derivative, **N-Nitroso Dalbavancin**. This resource offers troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visual aids to address specific challenges encountered during research and manufacturing.

Introduction to N-Nitroso Dalbavancin

N-Nitroso Dalbavancin is a nitrosamine drug substance-related impurity (NDSRI) that can form from the reaction of the secondary amine moiety within the Dalbavancin molecule with a nitrosating agent.^{[1][2]} Like other nitrosamines, it is classified as a probable human carcinogen, making its control in the final drug product a critical regulatory and safety concern.^{[1][3]} Glycopeptides such as Dalbavancin are known to be susceptible to the formation of NDSRIs.^[1] The formation can potentially occur during drug substance synthesis, formulation, or even during storage.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **N-Nitroso Dalbavancin** formation?

A1: The primary cause is the reaction between the secondary amine group in the Dalbavancin structure and a nitrosating agent.[1][4] The most common nitrosating agents in pharmaceutical manufacturing are nitrite and nitrate impurities present in raw materials, excipients, and even water.[4][5]

Q2: At what stages of the manufacturing process is the risk of contamination highest?

A2: The risk is present at multiple stages. During API synthesis, certain reagents or contaminated solvents can introduce nitrosating agents.[5][6] In the formulation stage, excipients are a significant potential source of nitrites.[7] Finally, during storage, degradation of the drug substance or interaction with packaging materials can also lead to the formation of nitrosamines.[1][8][9]

Q3: What are the regulatory limits for **N-Nitroso Dalbavancin**?

A3: Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for nitrosamine impurities, often in the nanogram-per-day range.[2] For novel NDSRIs like **N-Nitroso Dalbavancin**, if substance-specific carcinogenicity data is unavailable, a class-specific AI may be applied.[3] It is crucial to consult the latest guidance from relevant regulatory bodies for specific limits.

Q4: Can **N-Nitroso Dalbavancin** be removed once it has formed in the final product?

A4: Removal of nitrosamine impurities from the final drug product is often challenging and not a preferred strategy. The focus should be on prevention and control throughout the manufacturing process.

Q5: Are there any specific raw materials used in Dalbavancin synthesis that pose a higher risk?

A5: Yes, the synthesis of Dalbavancin involves the use of 3-dimethylaminopropylamine, which contains both primary and tertiary amine groups and has the potential to be a precursor to nitrosamine formation if residual amounts react with nitrosating agents under favorable conditions.[6][10][11][12]

Troubleshooting Guide

Issue	Potential Root Cause(s)	Recommended Action(s)
Detection of N-Nitroso Dalbavancin in a batch of Dalbavancin API.	- Contaminated raw materials or solvents used in the final synthesis steps. - Inadequate process control (e.g., pH, temperature) allowing for nitrosation reactions. - Cross-contamination from other processes.	- Conduct a thorough risk assessment of the API synthesis process. - Test all incoming raw materials and solvents for nitrite/nitrate content. - Optimize reaction conditions to minimize the potential for nitrosamine formation. - Implement rigorous cleaning procedures to prevent cross-contamination.
N-Nitroso Dalbavancin levels increase during drug product formulation.	- Presence of nitrite/nitrate impurities in excipients. - High moisture content in the formulation. - Acidic microenvironment within the formulation.	- Qualify excipient suppliers and test excipient batches for nitrite/nitrate levels. - Consider using excipients with low nitrite content. - Control moisture content during formulation and processing. - Evaluate the use of pH modifiers to create a less acidic environment. [13]
Formation of N-Nitroso Dalbavancin during stability studies.	- Degradation of Dalbavancin leading to reactive intermediates. - Interaction with packaging materials (leachables). - Ingress of moisture or oxygen into the packaging.	- Conduct forced degradation studies to understand the degradation pathways of Dalbavancin. - Perform extractable and leachable studies on the container closure system. [8] [9] [14] [15] [16] - Select packaging materials with a low potential for nitrosamine leaching. - Ensure the integrity of the packaging to protect from environmental factors.

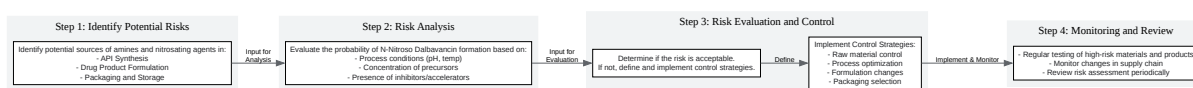
Inconsistent or non-reproducible analytical results for N-Nitroso Dalbavancin.	- Sub-optimal analytical method. - Matrix effects from the Dalbavancin formulation. - Instability of the N-Nitroso Dalbavancin standard.	- Develop and validate a robust analytical method with appropriate sensitivity (LOD/LOQ).[17][18] - Employ effective sample preparation techniques to minimize matrix interference. - Use a certified reference standard for N-Nitroso Dalbavancin and ensure its proper storage and handling.[2][19]
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Mitigation and Prevention Strategies

A proactive approach is essential to prevent **N-Nitroso Dalbavancin** contamination. This involves a multi-faceted strategy encompassing risk assessment, control of raw materials and excipients, process optimization, and formulation design.

Risk Assessment Workflow

A systematic risk assessment is the first step in identifying and mitigating the risk of **N-Nitroso Dalbavancin** formation.



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A flowchart of the risk assessment workflow for **N-Nitroso Dalbavancin**.

Key Prevention Strategies

- Raw Material and Excipient Control:
 - Thoroughly vet suppliers of all raw materials, intermediates, and excipients.
 - Establish specifications for acceptable levels of nitrites and nitrates in all incoming materials.
 - Pay close attention to the purity of reagents like 3-dimethylaminopropylamine used in synthesis.^[6]
- Process Optimization:
 - pH Control: Maintain a neutral to basic pH during processing where possible, as acidic conditions favor nitrosamine formation.^{[13][20][21][22][23]} Dalbavancin has shown maximum stability in the pH range of 4-5.^{[20][22]}
 - Temperature Control: Avoid excessive temperatures during manufacturing and storage, as heat can accelerate nitrosation reactions.
 - Use of Scavengers: Incorporate antioxidants such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) into the formulation to act as nitrite scavengers.^{[13][24][25][26][27]}
- Formulation Design:
 - Select excipients with a low propensity for containing nitrite impurities.
 - Consider the use of inhibitors in the formulation to block nitrosamine formation.
- Packaging and Storage:
 - Choose packaging materials that do not leach nitrosamines or their precursors.^{[8][9][14][15][16]}
 - Store the drug product under recommended conditions to minimize degradation and impurity formation.

Impact of pH and Antioxidants on N-Nitroso Dalbavancin Formation (Hypothetical Data)

The following table illustrates the potential impact of pH and the presence of an antioxidant (Ascorbic Acid) on the formation of **N-Nitroso Dalbavancin** in a stressed stability study.

Condition	pH	Ascorbic Acid Concentration (%)	N-Nitroso Dalbavancin (ng/g)
1	4.5	0	50
2	6.0	0	25
3	7.5	0	10
4	4.5	0.1	15
5	4.5	0.5	< 5 (Below LOQ)

Experimental Protocol: Quantification of N-Nitroso Dalbavancin by LC-MS/MS

This protocol provides a general framework for the quantification of **N-Nitroso Dalbavancin** in Dalbavancin drug substance. Method development and validation are required for specific matrices.

1. Objective: To develop a sensitive and selective method for the quantification of **N-Nitroso Dalbavancin** in Dalbavancin API using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

2. Materials and Reagents:

- **N-Nitroso Dalbavancin** reference standard
- Dalbavancin API
- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Volumetric flasks, pipettes, and autosampler vials

3. Instrumentation:

- UHPLC system coupled with a triple quadrupole mass spectrometer
- Analytical column suitable for polar compounds (e.g., C18, 1.7 μm , 2.1 x 100 mm)

4. Standard and Sample Preparation:

- Standard Stock Solution (e.g., 100 $\mu\text{g/mL}$): Accurately weigh and dissolve **N-Nitroso Dalbavancin** reference standard in methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the stock solution with a suitable diluent (e.g., 50:50 methanol:water) to cover the expected concentration range (e.g., 0.1 to 100 ng/mL).
- Sample Preparation: Accurately weigh a suitable amount of Dalbavancin API and dissolve in the diluent to achieve a final concentration within the calibration range for any potential **N-Nitroso Dalbavancin**.

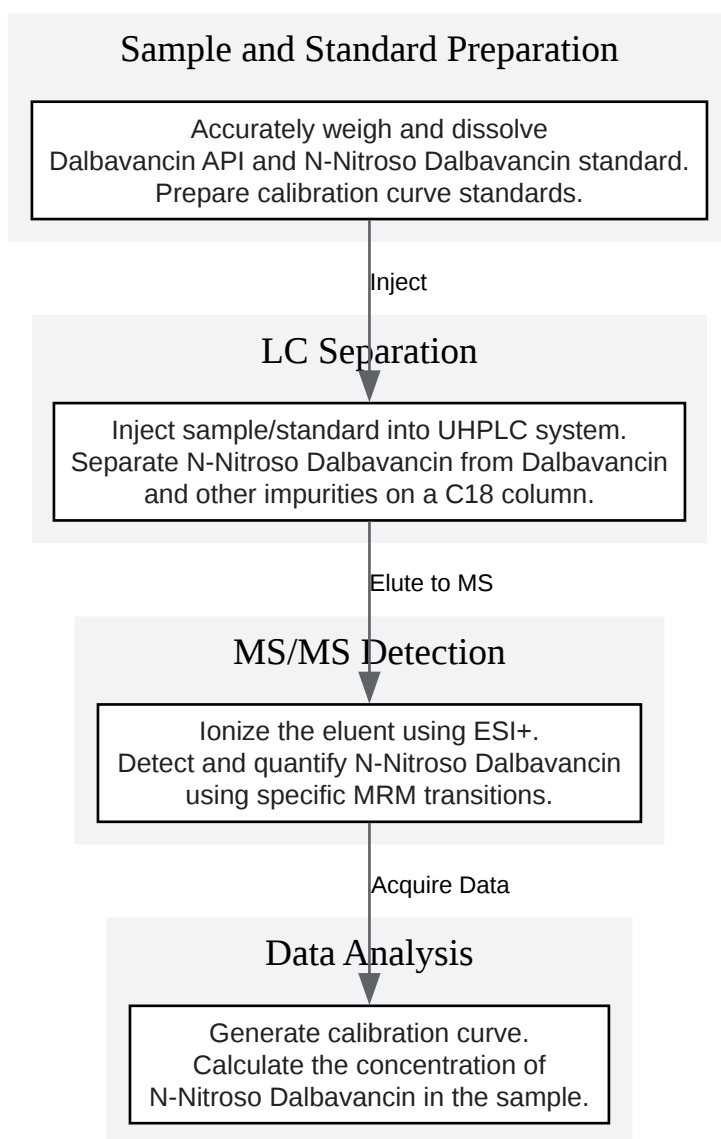
5. LC-MS/MS Method Parameters (Example):

Parameter	Condition
Column	C18, 1.7 μ m, 2.1 x 100 mm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	To be determined by infusing the N-Nitroso Dalbavancin standard. Monitor at least two transitions for confirmation.
Collision Energy	To be optimized for each transition.

6. Method Validation Parameters:

- Specificity
- Linearity (e.g., $r^2 > 0.99$)
- Limit of Detection (LOD) and Limit of Quantification (LOQ)[[17](#)][[18](#)]
- Accuracy (recovery)
- Precision (repeatability and intermediate precision)
- Robustness

Analytical Method Workflow



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A simplified workflow for the analytical testing of **N-Nitroso Dalbavancin**.

Conclusion

The prevention of **N-Nitroso Dalbavancin** contamination requires a comprehensive understanding of its formation pathways and the implementation of robust control strategies throughout the product lifecycle. By employing a thorough risk-based approach, controlling raw materials, optimizing manufacturing processes, and utilizing validated analytical methods, researchers and manufacturers can ensure the safety and quality of Dalbavancin-containing drug products.

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